

3-Chloro-N,4-dimethylaniline hydrochloride material safety data sheet (MSDS)

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Compound of Interest

Compound Name:	3-Chloro-N,4-dimethylaniline hydrochloride
CAS No.:	7745-94-0
Cat. No.:	B1463825

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An In-Depth Technical Guide to the Material Safety Data Sheet for **3-Chloro-N,4-dimethylaniline hydrochloride**

Introduction

For researchers and scientists in drug development, a thorough understanding of a compound's safety profile is not merely a regulatory formality; it is the bedrock of responsible innovation and laboratory safety. This guide provides a detailed examination of the Material Safety Data Sheet (MSDS) for **3-Chloro-N,4-dimethylaniline hydrochloride** (CAS No: 7745-89-3). Moving beyond a simple recitation of data, this document synthesizes the available information to offer practical insights into its handling, storage, and emergency management, grounded in the compound's specific chemical and toxicological properties.

Chemical and Physical Identity

A precise understanding of a chemical's identity is the first step in a robust safety assessment. **3-Chloro-N,4-dimethylaniline hydrochloride** is the hydrochloride salt of the parent compound, 3-Chloro-4-methylaniline[1]. The addition of hydrochloric acid to form the salt

generally increases water solubility, which can influence its absorption and environmental mobility[2].

Nomenclature and Identifiers

- Systematic IUPAC Name: 3-chloro-4-methylaniline;hydrochloride[1]
- Common Synonyms: 3-Chloro-p-toluidine hydrochloride, Starlicide, DRC-1339[1]
- CAS Number: 7745-89-3[1]
- Molecular Formula: C₇H₉Cl₂N[1]
- Molecular Weight: 178.06 g/mol [1]

Physicochemical Properties

The physical state of this compound is typically a white to grey solid or powder, sometimes with a mothball-like odor[1]. Its properties are critical for determining appropriate handling procedures and predicting its behavior under various laboratory conditions.

Property	Value	Source
Physical State	Solid, powder	[1]
Melting Point	79 °F (for parent compound)	[3]
Boiling Point	468 to 471 °F (for parent compound)	[3]
Solubility	Slightly soluble in water	[3][4]
Vapor Pressure	0.000105 mmHg	[1]

Hazard Identification and Toxicological Profile

3-Chloro-N,4-dimethylaniline hydrochloride is classified as a hazardous substance. Its toxicity is a primary concern, with exposure routes including ingestion, dermal contact, and inhalation[1]. The hydrochloride form may present different or enhanced toxicological characteristics compared to its parent base due to altered absorption rates.

GHS Classification

The Globally Harmonized System (GHS) provides a standardized framework for communicating hazard information. The following classifications have been reported for this compound.

Hazard Class	Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	Warning	H302: Harmful if swallowed	
Acute Toxicity, Dermal	Warning	H312: Harmful in contact with skin	
Acute Toxicity, Inhalation	Warning	H332: Harmful if inhaled	
Skin Corrosion/Irritation	Warning	H315: Causes skin irritation	
Serious Eye Damage/Irritation	Warning	H319: Causes serious eye irritation	
Specific Target Organ Toxicity (Single Exposure)	Warning	H335: May cause respiratory irritation	
Aquatic Hazard, Chronic	Environment	H411: Toxic to aquatic life with long lasting effects	

Source: PubChem, European Chemicals Agency (ECHA)[1][5]

Core Toxicological Effects

The primary toxicological concern associated with anilines and their derivatives is methemoglobinemia[1][6]. This is a condition where the iron in hemoglobin is oxidized from the ferrous (Fe^{2+}) to the ferric (Fe^{3+}) state, rendering it unable to bind and transport oxygen. This leads to cyanosis (a blueish discoloration of the skin and lips), fatigue, and headache[6]. Researchers must be vigilant for these symptoms as indicators of exposure.

Additionally, the compound is a known dermatotoxin, causing skin burns and irritation upon contact[1].

Risk Mitigation and Safe Handling Protocols

Given its toxic profile, a multi-layered approach to safety is essential, combining engineering controls, personal protective equipment, and stringent hygiene practices.

Engineering Controls

The primary objective of engineering controls is to minimize exposure at the source.

- **Ventilation:** All handling of **3-Chloro-N,4-dimethylaniline hydrochloride** should occur in a well-ventilated area[7][8]. For weighing and preparing solutions, a certified chemical fume hood is mandatory to prevent inhalation of dust or aerosols[9].
- **Closed Systems:** For larger-scale operations or repetitive tasks, the use of a closed system is recommended to provide the highest level of containment[7][10].

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected based on the specific hazards.

- **Eye and Face Protection:** Chemical safety goggles that conform to OSHA 29 CFR 1910.133 or European Standard EN166 are required[2][11]. A face shield should be worn if there is a risk of splashing.
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile or butyl rubber) and clothing to prevent skin exposure[2][11]. Contaminated clothing should be removed immediately and laundered before reuse[4][8].
- **Respiratory Protection:** If engineering controls are insufficient or during emergency situations, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter for organic vapors and particulates should be used[9][11].

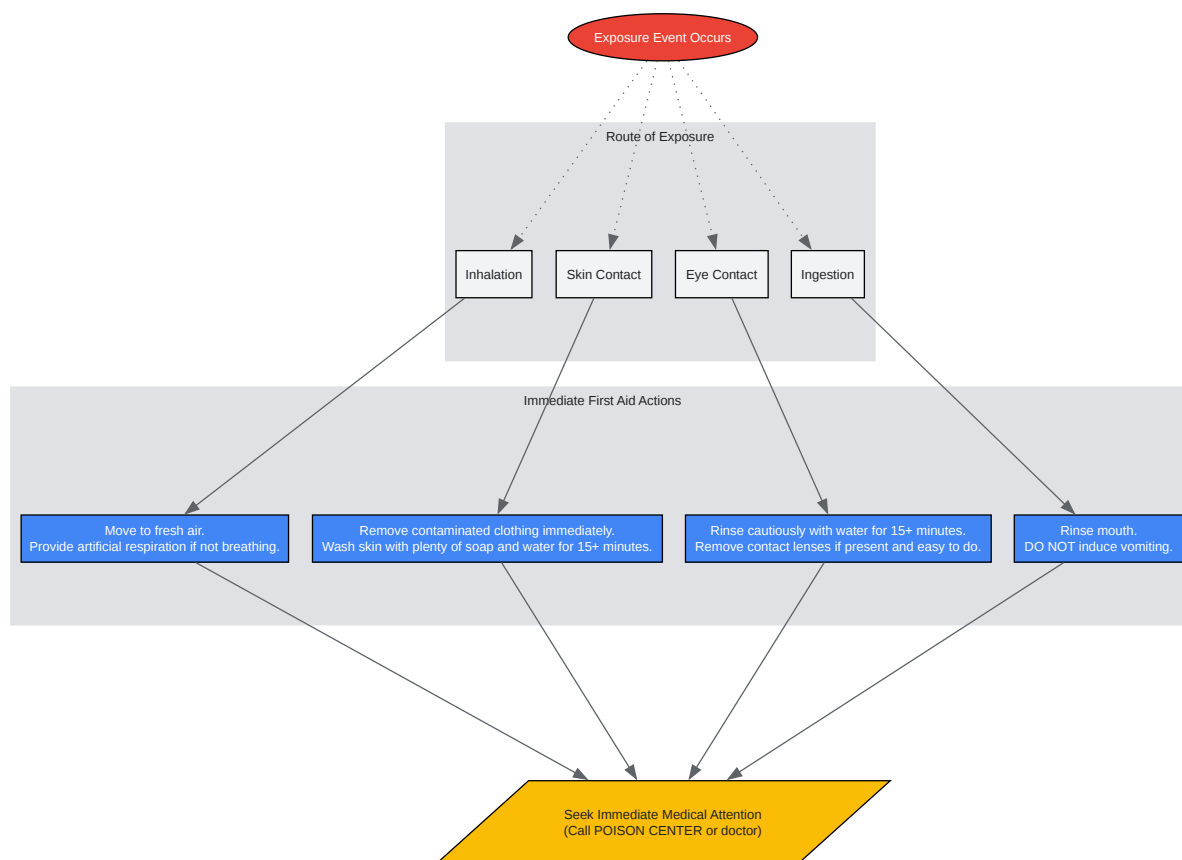
Hygiene Measures

- Wash hands thoroughly with soap and water after handling the compound and before eating, drinking, or smoking[7][8][9].
- Do not allow contaminated work clothing to leave the laboratory.
- Ensure eyewash stations and safety showers are readily accessible and in close proximity to the workstation[2][11].

Visualization of Chemical Structure and Emergency Workflow

Visual aids are crucial for reinforcing safety protocols and understanding chemical identity.

Caption: 2D structure of **3-Chloro-N,4-dimethylaniline hydrochloride**.



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Caption: Emergency first aid workflow for exposure incidents.

Emergency Procedures and Spill Management

A rapid and correct response to emergencies can significantly mitigate harm.

First Aid Measures

- Inhalation: Remove the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention[4][12].

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes[4][10][12].
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if possible. Seek immediate medical attention[4][12].
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Call a physician or poison control center immediately[12][13].

Fire-Fighting Measures

While the compound itself is not highly flammable, it can decompose in a fire to produce toxic and corrosive fumes, including nitrogen oxides (NO_x), carbon monoxide (CO), and hydrogen chloride gas[2][4].

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or appropriate foam[4][10].
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous decomposition products[13].

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate PPE as described in Section 3. Avoid breathing dust and prevent contact with skin and eyes[8][14].
- Containment and Cleanup: For solid spills, sweep up the material carefully to avoid generating dust and place it into a suitable, labeled container for disposal[8][14]. Do not allow the substance to enter drains or watercourses, as it is toxic to aquatic life[2][12].

Storage and Disposal

Proper storage and disposal are critical for maintaining laboratory safety and environmental protection.

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place[7][8][10].
- Keep locked up and away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and chloroformates[2][7].
- The material may be light-sensitive or darken in color during storage; storing under an inert atmosphere like nitrogen can be beneficial[2].

Disposal Considerations

- Disposal of this chemical must be in accordance with all applicable local, regional, and national regulations.
- It should be disposed of as hazardous waste. Contact a licensed professional waste disposal service to dispose of this material[7][12].
- Do not allow the product to reach the sewage system or any water course due to its high toxicity to aquatic organisms[12][15].

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